

A Technical Guide to (R)-(+)-Lactamide: Commercial Sourcing and Applications in Chiral Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-(+)-Lactamide

Cat. No.: B1348126

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(R)-(+)-Lactamide, with the CAS number 598-81-2, is a valuable chiral building block in the fields of pharmaceutical and agrochemical research and development. Its unique stereochemistry makes it a critical starting material for the asymmetric synthesis of enantiomerically pure compounds, which is essential for producing effective drugs with minimal side effects. This guide provides an in-depth overview of commercial suppliers, purchasing considerations, and a detailed experimental protocol for its application in enzymatic kinetic resolution, a key technique for obtaining enantiopter compounds.

Commercial Suppliers and Purchasing

A variety of chemical suppliers offer **(R)-(+)-Lactamide**, typically with purities of 98% or higher. For researchers and drug development professionals, selecting a reliable supplier is crucial to ensure the quality and consistency of the starting material. Key factors to consider include purity, available quantities (from grams to bulk), lead times, and of course, price. Below is a summary of several commercial suppliers. It is recommended to request quotes for bulk quantities directly from the suppliers, as pricing can vary significantly.

Supplier	Website	Purity	Available Quantities	Notes
Chem-Impex	--INVALID-LINK--	≥ 98% (GC)	5g, 25g, Bulk	Also known as (R)-(+)-2-Hydroxypropionamide. [1]
Smolecule	--INVALID-LINK--	In Stock	Custom	Provides detailed chemical properties and scientific research applications. [2]
Apollo Scientific	--INVALID-LINK--	98%	5g, 25g, 100g, 500g	Provides pricing for various quantities. [3]
Nordmann	--INVALID-LINK--	High Purity	Bulk	Focuses on supplying high-quality raw materials from leading manufacturers. [4]
ChemicalBook	--INVALID-LINK--	Varies	Varies	A directory of various manufacturers and suppliers. [5]

Applications in Asymmetric Synthesis

(R)-(+)-Lactamide serves as a versatile intermediate in the synthesis of a wide range of chiral compounds. Its value lies in its readily available chiral center, which can be incorporated into more complex molecules to control their stereochemistry.[\[2\]](#) Asymmetric synthesis is paramount in the pharmaceutical industry as different enantiomers of a drug can have vastly

different biological activities. For instance, one enantiomer may be therapeutically active while the other is inactive or even toxic.[6][7]

Key applications include:

- **Synthesis of Chiral Drugs:** It is a key intermediate in the production of enantiomerically pure pharmaceuticals.[1][4]
- **Chiral Auxiliaries:** It can be used as a chiral auxiliary to direct the stereochemical outcome of a chemical reaction.
- **Preparation of Amino Acids:** Researchers utilize **(R)-(+)-Lactamide** in the preparation of amino acids and other biologically active molecules.[1]

Experimental Protocol: Enzymatic Kinetic Resolution for the Preparation of Enantiomerically Enriched Amides

Enzymatic kinetic resolution is a powerful technique to separate enantiomers from a racemic mixture. This protocol describes a general procedure for the enzymatic kinetic resolution of a racemic ester using an amine to produce an enantiomerically enriched amide, such as **(R)-(+)-Lactamide**, and the unreacted ester. Lipases are commonly used enzymes for this transformation due to their stereoselectivity.

Objective: To obtain enantiomerically enriched (R)-amide and (S)-ester from a racemic ester via enzymatic kinetic resolution.

Materials:

- Racemic ester (e.g., racemic ethyl lactate)
- Amine (e.g., ammonia or a primary amine)
- Immobilized Lipase (e.g., Novozym 435 - *Candida antarctica* lipase B)
- Anhydrous organic solvent (e.g., toluene, tert-butyl methyl ether)

- Standard laboratory glassware and equipment (magnetic stirrer, temperature-controlled bath, filtration apparatus)
- Analytical equipment for determining enantiomeric excess (e.g., Chiral HPLC or GC)

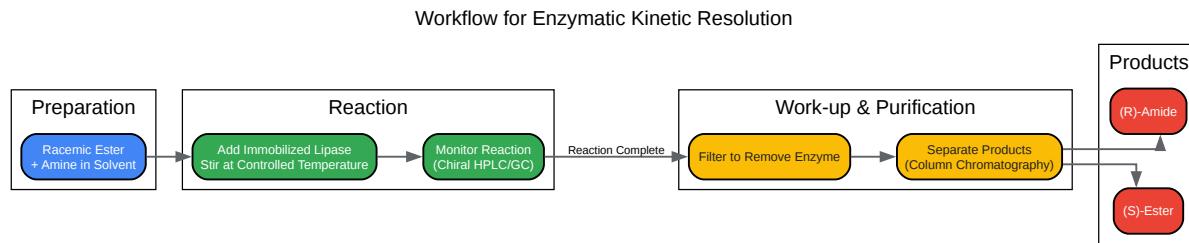
Procedure:

- Reaction Setup: To a solution of the racemic ester (1 equivalent) in an anhydrous organic solvent, add the amine (2 equivalents).
- Enzyme Addition: Add the immobilized lipase (typically 10 mg per 0.1 mmol of ester) to the reaction mixture.
- Reaction Conditions: Stir the reaction mixture at a controlled temperature (e.g., 40-70 °C) for 24-48 hours. The optimal temperature and reaction time will depend on the specific substrates and enzyme used and should be determined experimentally.
- Monitoring the Reaction: The progress of the reaction and the enantiomeric excess (ee) of the product and remaining substrate can be monitored by taking small aliquots from the reaction mixture at different time intervals and analyzing them by chiral HPLC or GC.
- Work-up: After the desired conversion and enantiomeric excess are achieved, stop the reaction by filtering off the immobilized enzyme. The enzyme can often be washed and reused.
- Purification: Evaporate the solvent from the filtrate under reduced pressure. The resulting mixture of the amide and unreacted ester can be separated by column chromatography.
- Characterization: Characterize the purified amide and ester using standard analytical techniques (e.g., NMR, IR, Mass Spectrometry) and determine their enantiomeric excess using chiral HPLC or GC.

Note: This is a general protocol and may require optimization for specific substrates and enzymes. The choice of solvent, temperature, and enzyme can significantly impact the efficiency and selectivity of the resolution.[\[8\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the workflow for the enzymatic kinetic resolution of a racemic ester to yield an enantiomerically enriched (R)-amide and the corresponding (S)-ester.



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Caption: Workflow for enzymatic kinetic resolution.

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- To cite this document: BenchChem. [A Technical Guide to (R)-(+)-Lactamide: Commercial Sourcing and Applications in Chiral Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1348126#commercial-suppliers-and-purchasing-r-lactamide>]

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